

Validating the Structure of N-propylcyclohexanamine Hydrochloride Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: *N-propylcyclohexanamine hydrochloride*
CAS No.: 3592-82-3
Cat. No.: B1318470

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For Researchers, Scientists, and Drug Development Professionals

The rigorous validation of the chemical structure of novel compounds is a cornerstone of safe and effective drug development and chemical research. This guide provides a comprehensive comparison of analytical techniques for the structural elucidation and confirmation of **N-propylcyclohexanamine hydrochloride** and its derivatives. Detailed experimental protocols, comparative data, and visual workflows are presented to assist researchers in establishing robust validation processes.

Introduction

N-propylcyclohexanamine and its derivatives represent a class of compounds with potential applications in medicinal chemistry and materials science. As with any synthesized chemical entity, unambiguous confirmation of the molecular structure, including stereochemistry where applicable, and the presence of the hydrochloride salt is crucial. This guide outlines a multi-pronged analytical approach, leveraging the strengths of Nuclear Magnetic Resonance (NMR)

Spectroscopy, Mass Spectrometry (MS), X-ray Crystallography, and Elemental Analysis to provide unequivocal structural validation.

Comparative Analysis of Analytical Techniques

A combination of analytical methods is essential for the comprehensive validation of **N-propylcyclohexanamine hydrochloride** derivatives. Each technique provides unique and complementary information regarding the compound's structure and purity.

Analytical Technique	Information Provided	Strengths	Limitations
¹ H and ¹³ C NMR Spectroscopy	Detailed information about the carbon-hydrogen framework, connectivity of atoms, and the chemical environment of protons and carbons. Confirms the presence of the propyl and cyclohexyl groups and their substitution patterns. Can indicate the protonation state of the amine.	Provides unambiguous structural elucidation. Non-destructive. Quantitative.	May not be definitive for determining the molecular weight of an unknown. Can be less sensitive than MS.
Mass Spectrometry (MS)	Precise molecular weight of the free base and information on the fragmentation patterns, which aids in structural confirmation.	High sensitivity. Provides molecular weight information. Fragmentation patterns offer structural clues.	Does not directly confirm the presence of the hydrochloride salt. Isomer differentiation can be challenging without chromatography.
X-ray Crystallography	The absolute three-dimensional atomic arrangement in a single crystal, providing definitive proof of structure, stereochemistry, and the ionic interaction between the amine and chloride.	Provides the most definitive structural information.	Requires a suitable single crystal, which can be challenging to obtain.
Elemental Analysis (CHN Analysis)	Determines the percentage	Confirms the elemental composition	Does not provide information about the

composition of carbon, hydrogen, and nitrogen in the compound. The results are compared with the theoretical values for the proposed hydrochloride salt structure.

and purity of the sample. Provides strong evidence for the presence of the hydrochloride salt when combined with other data.

arrangement of atoms. Requires a pure sample.

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below. These protocols are intended as a starting point and may require optimization based on the specific derivative and available instrumentation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To elucidate the molecular structure and confirm the protonation state of the amine.

Instrumentation: 400 MHz (or higher) NMR Spectrometer.

Sample Preparation:

- Dissolve 5-10 mg of the **N-propylcyclohexanamine hydrochloride** derivative in 0.6 mL of a suitable deuterated solvent (e.g., Deuterated Chloroform (CDCl_3), Deuterated Methanol (CD_3OD), or Dimethyl Sulfoxide- d_6 (DMSO-d_6)).
- Transfer the solution to a 5 mm NMR tube.

^1H NMR Acquisition Parameters:

- Pulse Sequence: Standard single-pulse experiment.
- Spectral Width: 12-16 ppm.
- Number of Scans: 16-64 (depending on sample concentration).

- Relaxation Delay: 1-2 seconds.

¹³C NMR Acquisition Parameters:

- Pulse Sequence: Proton-decoupled experiment (e.g., zgpg30).
- Spectral Width: 0-200 ppm.
- Number of Scans: 1024 or more (as ¹³C has low natural abundance).
- Relaxation Delay: 2 seconds.

Data Analysis:

- Process the raw data (Fourier transform, phase correction, and baseline correction).
- Integrate the peaks in the ¹H NMR spectrum to determine the relative number of protons.
- Assign the chemical shifts (ppm) of the peaks in both ¹H and ¹³C spectra to the corresponding atoms in the molecule.
- Analyze the coupling patterns in the ¹H NMR spectrum to deduce the connectivity of protons.
- The presence of a broad signal for the N-H proton in the ¹H NMR spectrum, which may shift upon addition of D₂O, is indicative of the ammonium salt.

Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the molecular weight of the free base and analyze its fragmentation pattern.

Instrumentation: Gas Chromatograph coupled to a Mass Spectrometer (e.g., with a Quadrupole analyzer).

Sample Preparation:

- Free Basing (for volatility): Dissolve a small amount of the hydrochloride salt in a basic aqueous solution (e.g., 1M NaOH) and extract the free amine into an organic solvent (e.g., diethyl ether or dichloromethane).

- Dry the organic extract over an anhydrous drying agent (e.g., Na_2SO_4).
- Dilute the extract to a suitable concentration (e.g., 100 $\mu\text{g/mL}$) with the extraction solvent.

GC-MS Parameters:

- GC Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
- Injector Temperature: 250 °C.
- Oven Temperature Program: Start at 80 °C, hold for 2 minutes, then ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-400.

Data Analysis:

- Identify the peak corresponding to the N-propylcyclohexanamine derivative in the total ion chromatogram (TIC).
- Extract the mass spectrum for this peak.
- Identify the molecular ion peak (M^+) corresponding to the free base.
- Analyze the fragmentation pattern to identify characteristic fragment ions. Common fragmentations for cyclic amines include alpha-cleavage adjacent to the nitrogen atom.

Elemental Analysis (CHN Analysis)

Objective: To confirm the elemental composition of the hydrochloride salt.

Instrumentation: CHN Elemental Analyzer.

Sample Preparation:

- Ensure the sample is homogenous and finely ground.
- Accurately weigh 2-3 mg of the dried sample into a tin capsule.

Analysis Procedure:

- The sample is combusted at high temperatures (typically >950 °C) in the presence of oxygen.
- The resulting gases (CO₂, H₂O, and N₂) are separated by a gas chromatography column.
- A thermal conductivity detector (TCD) is used to quantify the amount of each gas.

Data Analysis:

- The instrument software calculates the percentage of Carbon, Hydrogen, and Nitrogen in the sample.
- Compare the experimental percentages with the theoretical values calculated for the proposed molecular formula of the **N-propylcyclohexanamine hydrochloride** derivative. The results should be within ±0.4% of the theoretical values.

Comparative Data

The following tables present hypothetical but representative data for **N-propylcyclohexanamine hydrochloride** and two of its derivatives to illustrate the expected analytical results.

Table 1: ¹H NMR Chemical Shift Data (400 MHz, CDCl₃)

Proton Assignment	N-propylcyclohexanamine HCl	4-Methyl-N-propylcyclohexanamine HCl	N-Ethyl-N-propylcyclohexanamine HCl
N-H ₂ ⁺	~9.5 (br s, 2H)	~9.4 (br s, 2H)	~9.8 (br s, 1H)
Cyclohexyl-H1	~3.0 (m, 1H)	~2.9 (m, 1H)	~3.2 (m, 1H)
Propyl-CH ₂ -N	~2.8 (t, 2H)	~2.7 (t, 2H)	~3.0 (q, 2H), ~2.9 (t, 2H)
Cyclohexyl-H (other)	1.2-2.0 (m, 10H)	1.1-1.9 (m, 9H)	1.2-2.1 (m, 10H)
Propyl-CH ₂	~1.6 (sext, 2H)	~1.5 (sext, 2H)	~1.7 (sext, 2H)
Propyl-CH ₃	~0.9 (t, 3H)	~0.9 (t, 3H)	~1.0 (t, 3H)
Methyl-CH ₃	-	~0.95 (d, 3H)	-
Ethyl-CH ₃	-	-	~1.2 (t, 3H)

Table 2: Key Mass Spectral Data (EI-MS)

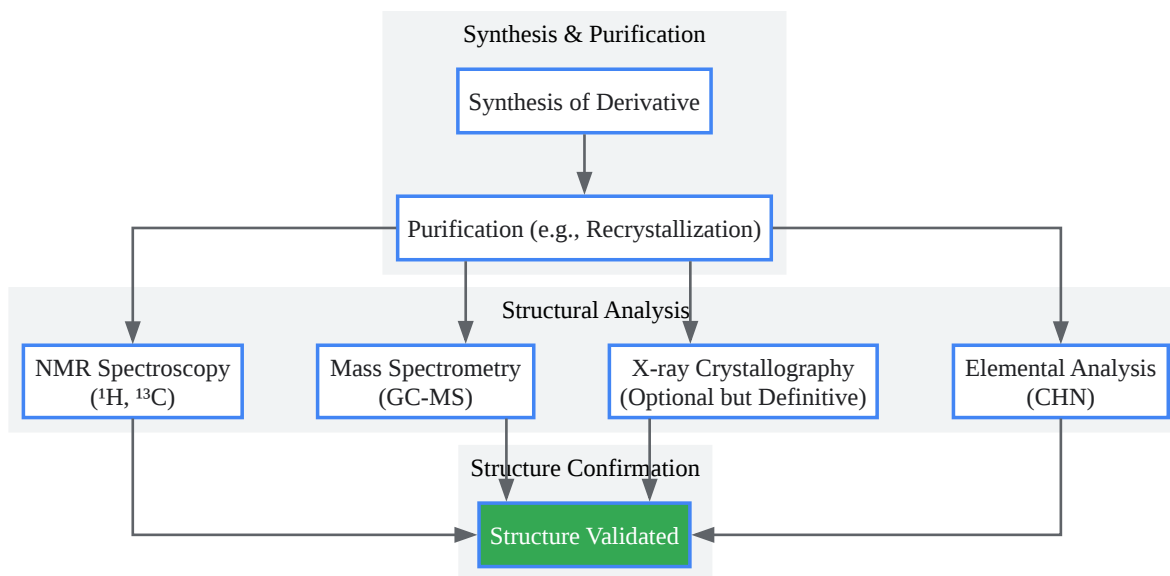
Compound (Free Base)	Molecular Ion (M ⁺ , m/z)	Key Fragment Ions (m/z)
N-propylcyclohexanamine	141	112, 98, 84, 70, 56
4-Methyl-N-propylcyclohexanamine	155	126, 112, 98, 84, 70
N-Ethyl-N-propylcyclohexanamine	169	154, 140, 112, 98, 84

Table 3: Elemental Analysis Data

Compound	Molecular Formula	Theoretical %C	Experimental %C	Theoretical %H	Experimental %H	Theoretical %N	Experimental %N
N-propylcyclohexanamine HCl	C ₉ H ₂₀ ClN	60.83	60.75	11.34	11.41	7.88	7.82
4-Methyl-N-propylcyclohexanamine HCl	C ₁₀ H ₂₂ ClN	62.64	62.58	11.57	11.63	7.30	7.25
N-Ethyl-N-propylcyclohexanamine HCl	C ₁₁ H ₂₄ ClN	64.21	64.15	11.75	11.80	6.81	6.77

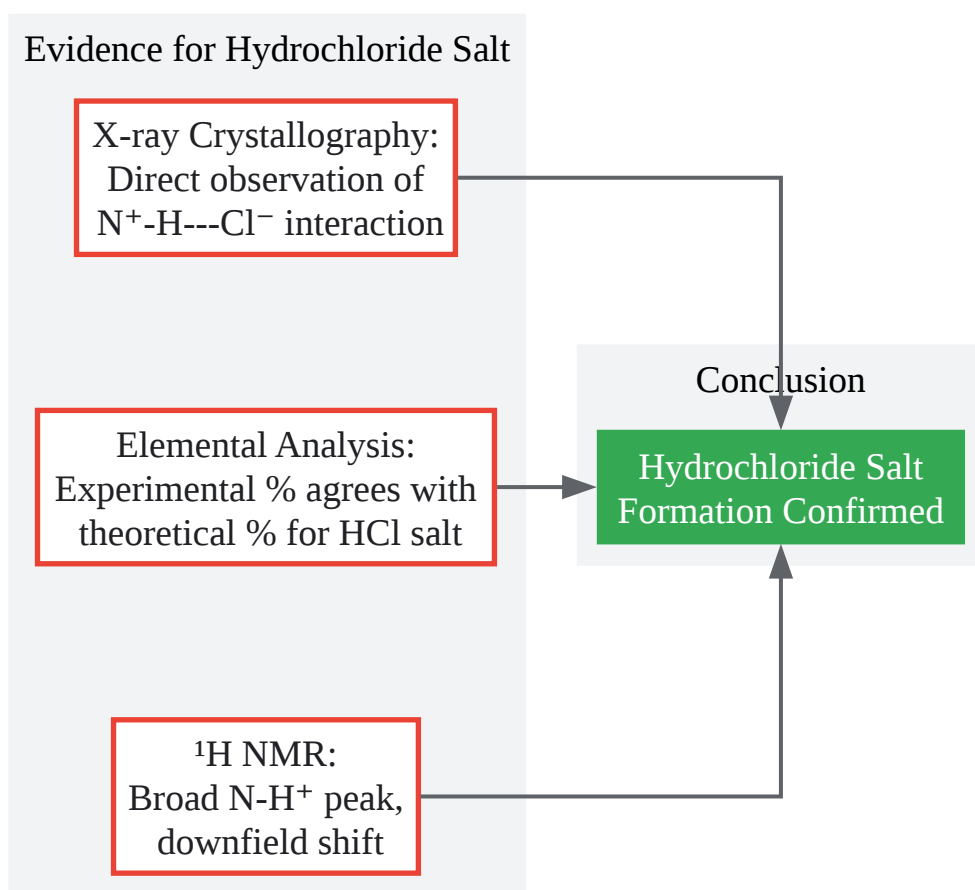
Visualizing the Validation Workflow

The following diagrams, created using the DOT language, illustrate the overall workflow for validating the structure of **N-propylcyclohexanamine hydrochloride** derivatives and the process of salt formation confirmation.



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Caption: Overall workflow for the structural validation of **N-propylcyclohexanamine hydrochloride** derivatives.



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Caption: Key analytical evidence confirming the formation of the hydrochloride salt.

Conclusion

The structural validation of **N-propylcyclohexanamine hydrochloride** derivatives requires a meticulous and multi-faceted analytical approach. By combining the strengths of NMR spectroscopy, mass spectrometry, elemental analysis, and, when possible, X-ray crystallography, researchers can achieve unambiguous confirmation of the chemical structure and the presence of the hydrochloride salt. The detailed protocols and comparative data presented in this guide serve as a valuable resource for ensuring the quality and integrity of these compounds in research and development settings.

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